

Technical Guide: Physicochemical Properties of 1-Benzyl-4-phenylpiperidine-4-carbonitrile

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Compound of Interest

Compound Name: 1-Benzyl-4-phenylpiperidine-4-carbonitrile

Cat. No.: B1218003

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: **1-Benzyl-4-phenylpiperidine-4-carbonitrile** is a heterocyclic organic compound. This document provides a summary of its key physicochemical properties.

Quantitative Data Summary

The fundamental properties of **1-Benzyl-4-phenylpiperidine-4-carbonitrile** are summarized in the table below. This data is essential for experimental design, chemical synthesis, and analytical method development.

Property	Value	Reference
Molecular Weight	276.38 g/mol	[1][2]
Molecular Formula	C ₁₉ H ₂₀ N ₂	[1][2]
CAS Number	56243-25-5	[1][2]
MDL Number	MFCD00044826	[1][2]
Typical Purity	98%	[1]
Storage Conditions	Inert atmosphere, Room Temperature	[1][2]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-Benzyl-4-phenylpiperidine-4-carbonitrile** are typically proprietary to the manufacturing entity or are published in peer-reviewed chemical literature. A generalized synthetic approach involves the N-alkylation of 4-phenylpiperidine-4-carbonitrile with a benzyl halide.

General Synthetic Workflow:

- **Reaction Setup:** 4-phenylpiperidine-4-carbonitrile is dissolved in a suitable aprotic solvent (e.g., acetonitrile, DMF) in a reaction vessel equipped with a stirrer and reflux condenser.
- **Addition of Base:** A non-nucleophilic base (e.g., potassium carbonate, triethylamine) is added to the mixture to act as a proton scavenger.
- **Alkylation:** Benzyl bromide or benzyl chloride is added to the mixture, often dropwise, at a controlled temperature.
- **Reaction Monitoring:** The reaction is heated to reflux and monitored for completion using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Workup and Isolation:** Upon completion, the reaction mixture is cooled, filtered to remove inorganic salts, and the solvent is removed under reduced pressure. The resulting crude product is then purified.
- **Purification:** Purification is typically achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.
- **Characterization:** The final product's identity and purity are confirmed using methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and HPLC.

Visualizations

Diagram 1: Chemical Identity and Properties

The following diagram illustrates the logical relationship between the chemical compound, its empirical formula, and its calculated molecular weight.

1-Benzyl-4-phenylpiperidine-4-carbonitrile

has formula

Molecular Formula:
 $C_{19}H_{20}N_2$

results in

Molecular Weight:
276.38 g/mol

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References

- 1. lab-chemicals.com [lab-chemicals.com]
- 2. 56243-25-5|1-Benzyl-4-phenylpiperidine-4-carbonitrile|BLD Pharm [bldpharm.com]
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